

Technical Support Center: NSC-207895 Solubility

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Compound of Interest

Compound Name: NSC-207895

CAS No.: 58131-57-0

Cat. No.: B1680203

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This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting advice regarding the solubility of **NSC-207895** in DMSO and water.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **NSC-207895** in DMSO and water?

A1: **NSC-207895** is practically insoluble in water but shows varying degrees of solubility in DMSO, which can be influenced by factors such as temperature and mechanical agitation.^[1]^[2]^[3] Below is a summary of reported solubility data from various suppliers. It is important to note that using fresh, anhydrous DMSO is recommended as it is hygroscopic and absorbed moisture can reduce solubility.^[2]

Solvent	Reported Solubility	Conditions	Source(s)
DMSO	0.39 - 0.4 mg/mL	Standard Conditions	[1][2][3]
2 mg/mL	Not Specified	[4]	
31.25 mg/mL	With ultrasonication and heating to 60°C	[5]	
Water	Insoluble	Standard Conditions	[1][2][3]

Q2: My **NSC-207895** is not dissolving in DMSO, what should I do?

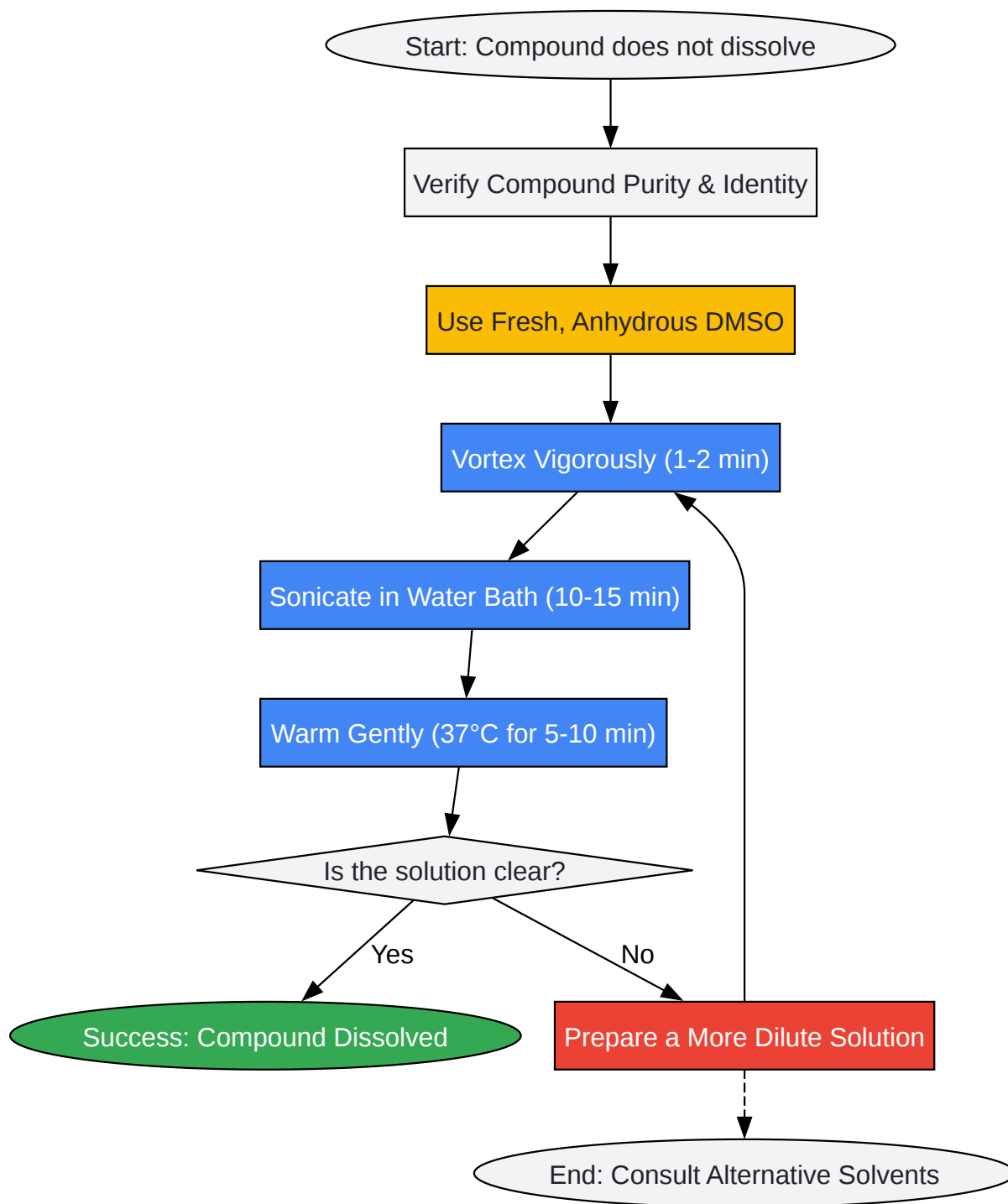
A2: If you are experiencing difficulty dissolving **NSC-207895** in DMSO, there are several troubleshooting steps you can take. These are outlined in the troubleshooting workflow below. Common issues include insufficient mixing, the concentration exceeding the solubility limit, or the quality of the DMSO.[6] Gentle warming and sonication can significantly aid dissolution.[6] [7]

Q3: Can I prepare a stock solution of **NSC-207895** in an aqueous buffer?

A3: No, **NSC-207895** is reported to be insoluble in water.[1][2] Therefore, preparing a stock solution directly in an aqueous buffer is not recommended. For experiments requiring an aqueous medium, it is standard practice to first prepare a concentrated stock solution in a suitable organic solvent like DMSO and then dilute this stock into the aqueous buffer.[7][8] Be aware that the compound may precipitate out of solution if the final concentration of the organic solvent is too low.[7]

Troubleshooting Guide

Encountering solubility issues can be a significant roadblock in experimental workflows. The following diagram outlines a step-by-step process to troubleshoot problems with dissolving **NSC-207895**.



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Caption: Troubleshooting workflow for dissolving **NSC-207895**.

Experimental Protocols

Protocol 1: General Procedure for Preparing a DMSO Stock Solution

This protocol outlines the steps for dissolving compounds in DMSO, adapted from common laboratory practices.^[7]

- **Weigh Compound:** Accurately weigh the desired amount of **NSC-207895** solid into a sterile vial.
- **Add Solvent:** Add the calculated volume of high-purity, anhydrous DMSO to achieve the desired concentration.
- **Initial Mixing:** Vortex the solution vigorously for 1-2 minutes.^[6]
- **Sonication (If Necessary):** If the compound is not fully dissolved, place the vial in a water bath sonicator for 10-15 minutes.^{[6][7]}
- **Gentle Heating (If Necessary):** If sonication is insufficient, warm the solution in a 37°C water bath for 5-10 minutes with intermittent vortexing.^{[6][9]}
- **Visual Inspection:** Inspect the solution against a light source to ensure it is clear and free of any particulate matter.
- **Storage:** Store the stock solution in small aliquots at -20°C or -80°C to prevent repeated freeze-thaw cycles.

Protocol 2: Shake-Flask Method for Determining Equilibrium Solubility

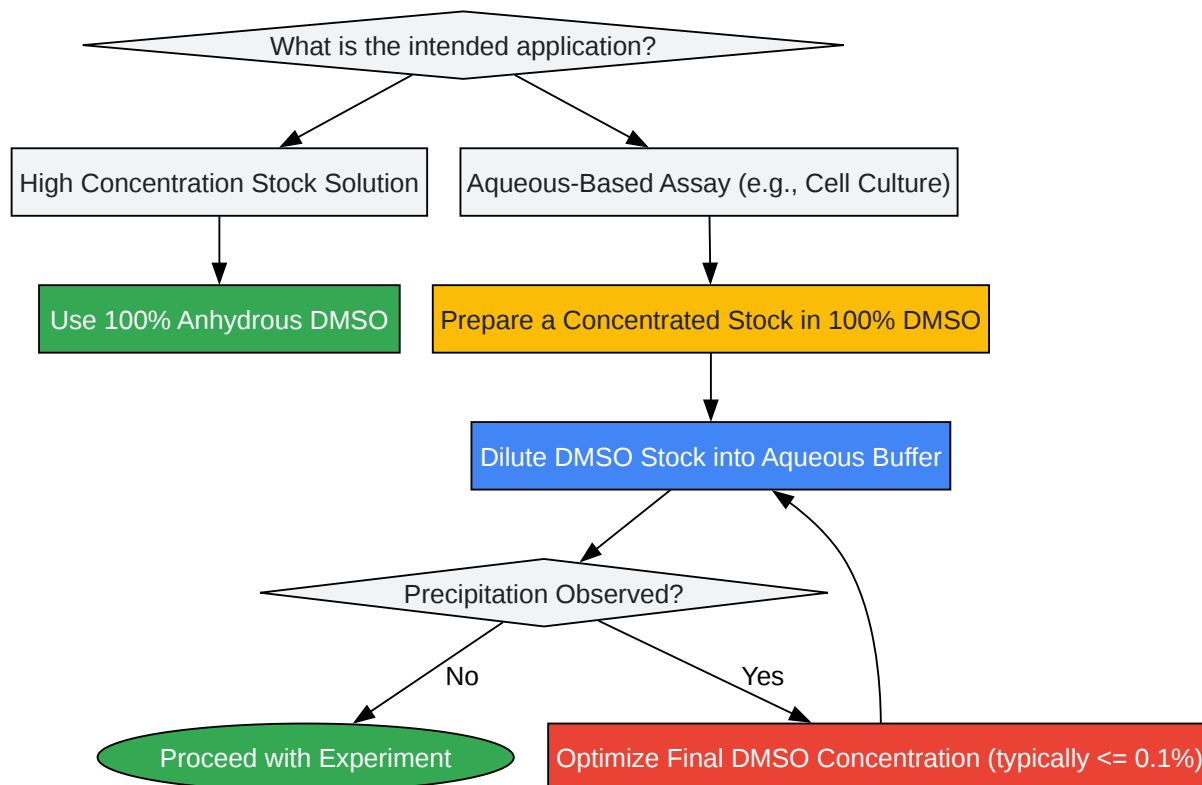
The shake-flask method is a classic and reliable technique for determining the thermodynamic solubility of a compound.

- **Prepare a Supersaturated Solution:** Add an excess amount of solid **NSC-207895** to a known volume of the solvent (e.g., DMSO) in a sealed container. The amount of solid should be sufficient to ensure that undissolved particles remain after equilibrium is reached.

- **Equilibration:** Agitate the solution at a constant temperature for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Separate the undissolved solid from the saturated solution. This is commonly achieved by centrifugation followed by filtering the supernatant through a chemically inert syringe filter (e.g., PTFE).[10]
- **Quantification:** Determine the concentration of **NSC-207895** in the clear, saturated filtrate using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).[10] A standard calibration curve should be prepared to ensure accurate quantification.
- **Data Reporting:** Report the solubility in units of mass per volume (e.g., mg/mL) or molarity (mM) at the specified temperature.

Solvent Selection Guide

The choice of solvent is critical for the success of an experiment. This decision tree provides guidance on selecting the appropriate solvent system for **NSC-207895**.



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Caption: Decision tree for solvent selection for **NSC-207895**.

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